

Propylamine Hydrobromide: A Comprehensive Technical Guide for Advanced Research and Development

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Compound of Interest

Compound Name: *propylamine hydrobromide*

Cat. No.: *B1643316*

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This guide provides an in-depth exploration of **propylamine hydrobromide**, a versatile reagent in chemical synthesis. Recognizing the potential for ambiguity in nomenclature, this document will primarily focus on the more extensively documented and widely utilized 3-Bromopropylamine hydrobromide (CAS No: 5003-71-4), while also clarifying its distinction from the simpler salt, Propylamine hydrobromide (CAS No: 4905-83-3). This resource is intended for researchers, chemists, and professionals in drug discovery and materials science who require a deep technical understanding of this compound's properties, synthesis, and applications.

Core Identity and CAS Number Verification

A critical first step in any research endeavor is the unambiguous identification of the chemical entity. The term "**propylamine hydrobromide**" can refer to two distinct compounds.

- **Propylamine hydrobromide** (also known as Propylammonium Bromide) is the simple hydrobromide salt of propylamine.
- **3-Bromopropylamine hydrobromide** is the hydrobromide salt of 3-bromopropylamine, a bifunctional molecule featuring both an amine and a bromo-alkyl group.

This guide will concentrate on the latter, given its significance as a versatile building block in organic synthesis.

Compound Name	CAS Number	Molecular Formula	Molecular Weight	Key Structural Feature
Propylamine hydrobromide	4905-83-3[1]	C ₃ H ₁₀ BrN	140.02 g/mol [1]	Simple alkylammonium salt
3-Bromopropylamine hydrobromide	5003-71-4[2][3][4][5][6]	C ₃ H ₉ Br ₂ N	218.92 g/mol [2][5][6][7]	Contains a reactive bromo-group

Physicochemical Properties of 3-Bromopropylamine Hydrobromide

Understanding the physical and chemical properties of a reagent is paramount for its effective use in experimental design. 3-Bromopropylamine hydrobromide is typically a white to off-white crystalline solid.[3][6]

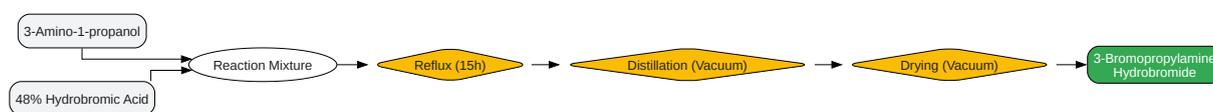
Property	Value	Source
Appearance	White to off-white powder or chunks	[3][6]
Melting Point	171-172 °C	[3][4][7]
Solubility	Soluble in water (50 mg/ml)	[3][4][6]
Molecular Formula	C ₃ H ₉ Br ₂ N	[2][5]
Molecular Weight	218.92 g/mol	[2][5]
IUPAC Name	3-bromopropan-1-amine;hydrobromide	[2][5]

Synthesis of 3-Bromopropylamine Hydrobromide: A Validated Protocol

The synthesis of 3-bromopropylamine hydrobromide is a standard laboratory procedure, typically achieved through the reaction of 3-amino-1-propanol with hydrobromic acid.[3] This process involves the substitution of the hydroxyl group with a bromine atom.

Experimental Protocol:

- **Reaction Setup:** In a round-bottomed flask equipped with a reflux condenser, combine 3-amino-1-propanol (1 equivalent) with an excess of 48% hydrobromic acid (approximately 3 equivalents).[3]
- **Reflux:** Heat the reaction mixture to reflux and maintain for 15 hours.[3] This extended heating period ensures the complete conversion of the starting material.
- **Workup:** After cooling, remove the excess water and hydrobromic acid by distillation under reduced pressure.[3]
- **Drying:** To ensure the removal of any residual acid and water, the resulting solid is further dried under vacuum over a desiccant such as potassium hydroxide (KOH) or calcium chloride (CaCl₂).[3]
- **Isolation:** The final product, 3-bromopropylamine hydrobromide, is obtained as a solid.[3]



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Caption: Synthesis workflow for 3-Bromopropylamine Hydrobromide.

Applications in Research and Drug Development

The primary utility of 3-bromopropylamine hydrobromide lies in its ability to act as a versatile bifunctional building block. It provides a means to introduce a propylamine moiety into a target

molecule through nucleophilic substitution at the carbon-bromine bond.

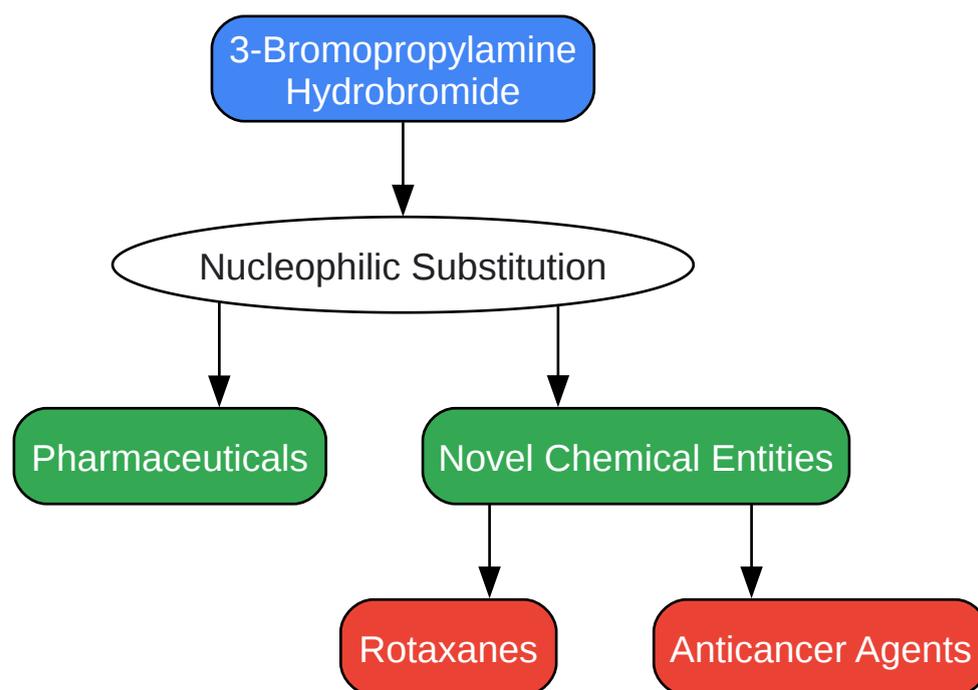
Intermediate in Pharmaceutical Synthesis

This compound serves as a crucial intermediate in the synthesis of a wide array of pharmaceutical agents.^{[2][8][9]} Its application spans various therapeutic areas, including the development of antihypertensive and antidepressant medications.^[9] For instance, it is used in the synthesis of homotaurine.^[3]

Development of Novel Chemical Entities

In chemical research, 3-bromopropylamine hydrobromide is employed to create novel molecules with unique properties.^[2] Notable examples include its use in the synthesis of:

- Rotaxanes: These are mechanically interlocked molecular architectures. 3-Bromopropylamine hydrobromide has been utilized to functionalize the axle component of rotaxanes, leading to the development of photochemically and thermally responsive molecular shuttles.^{[2][3][7][10][11]}
- Indenoisoquinoline Topoisomerase I Inhibitors: This class of compounds has shown promise as anticancer agents.^{[3][7][10]}



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Caption: Key application areas of 3-Bromopropylamine Hydrobromide.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling 3-bromopropylamine hydrobromide. It is classified as an irritant, causing skin and serious eye irritation.^{[5][6][12][13][14]} It may also cause respiratory irritation.^{[6][13][14]} The compound is hygroscopic, meaning it can absorb moisture from the air.^{[5][14]}

Recommended Handling Procedures:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.^{[12][13]}
- Ventilation: Handle in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust.^{[12][13]}
- Storage: Store in a tightly closed container in a cool, dry place, away from incompatible materials like oxidizing agents.^{[12][13]}
- Spill Response: In case of a spill, sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal.^[12]

Analytical Characterization

The identity and purity of 3-bromopropylamine hydrobromide can be confirmed using various analytical techniques.

Technique	Purpose
Fourier-Transform Infrared Spectroscopy (FTIR)	Confirms the presence of characteristic functional groups.
Nuclear Magnetic Resonance (NMR) Spectroscopy	Elucidates the chemical structure and confirms the identity of the compound.
Argentometric Titration	Determines the purity of the hydrobromide salt.
Melting Point Analysis	A sharp melting point range is indicative of high purity.

Conclusion

3-Bromopropylamine hydrobromide is a valuable and versatile reagent for the scientific community. Its bifunctional nature allows for the straightforward introduction of a propylamine group, making it a key building block in the synthesis of a wide range of complex molecules, from pharmaceuticals to advanced materials. A thorough understanding of its properties, synthesis, and safe handling procedures is essential for its effective and responsible use in research and development.

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